

preparing (R)-KT109 stock solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-KT109

Cat. No.: B15613057

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Application Notes: (R)-KT109 Introduction

(R)-KT109 is a potent and selective inhibitor of diacylglycerol lipase- β (DAGL β), a serine hydrolase that plays a crucial role in the endocannabinoid system.^[1] DAGL β is responsible for the biosynthesis of 2-arachidonoylglycerol (2-AG), an endogenous cannabinoid that modulates a variety of physiological processes, including inflammation, neurotransmission, and pain perception.^{[2][3][4][5]} (R)-KT109 is the more active enantiomer of KT109 and exhibits high potency for DAGL β with an IC₅₀ value in the low nanomolar range.^[1] Its selectivity over the α -isoform (DAGL α) and other enzymes in the endocannabinoid pathway makes it a valuable tool for studying the specific functions of DAGL β .^[1]

Mechanism of Action

(R)-KT109 exerts its inhibitory effect on DAGL β , thereby blocking the hydrolysis of diacylglycerol to 2-AG.^{[2][3][4][5]} This leads to a reduction in the levels of 2-AG and its downstream metabolites, including pro-inflammatory prostaglandins.^[4] The compound also shows inhibitory activity against DAGL α and α/β -hydrolase domain-containing protein 6 (ABHD6), although with lower potency compared to DAGL β .^[1] Recent studies have also suggested a role for DAGL β in regulating the LKB1-AMPK signaling pathway in macrophages.^[6]

Applications

(R)-KT109 is a valuable research tool for investigating the physiological and pathological roles of DAGL β . Its applications include, but are not limited to:

- Inflammation Research: Studying the involvement of DAGL β in inflammatory responses, particularly in immune cells such as macrophages.[\[7\]](#)
- Neuroscience: Elucidating the role of DAGL β in neuroinflammation and pain signaling.[\[2\]\[3\]](#)
- Drug Development: Serving as a lead compound for the development of novel therapeutics targeting DAGL β for the treatment of inflammatory diseases and neurological disorders.

Chemical and Physical Properties

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₂₇ H ₂₆ N ₄ O | [1] [8] |
| Molecular Weight | 422.52 g/mol | [8] |
| Appearance | Crystalline solid | [1] |
| Purity | \geq 98% | [1] |
| CAS Number | 2055172-60-4 | [1] [8] |

Solubility Data

| Solvent | Solubility | Reference |
|---------|------------|---|
| DMSO | 10 mg/mL | [1] [7] [9] |
| DMF | 10 mg/mL | [1] [7] [9] |

Protocols: Preparing **(R)-KT109** Stock Solution with DMSO

Materials

- **(R)-KT109** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), \geq 99.9% purity

- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Sterile, precision pipettes and tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **(R)-KT109** is a potent bioactive compound. Handle with care and avoid direct contact with skin and eyes.
- DMSO is a powerful solvent that can penetrate the skin and may carry dissolved substances with it. Always wear appropriate gloves and handle in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **(R)-KT109** and DMSO before starting the procedure.

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(R)-KT109** in DMSO.

3.1. Calculation

- Determine the required mass of **(R)-KT109**:
 - Molecular Weight (MW) of **(R)-KT109** = 422.52 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = e.g., 1 mL = 0.001 L
 - Mass (g) = C (mol/L) x V (L) x MW (g/mol)
 - Mass (mg) = 0.010 mol/L * 0.001 L * 422.52 g/mol * 1000 mg/g = 4.2252 mg

3.2. Procedure

- Weighing **(R)-KT109**:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 4.2252 mg of **(R)-KT109** powder into the tared tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **(R)-KT109** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10 µL, 20 µL, or 50 µL) in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions

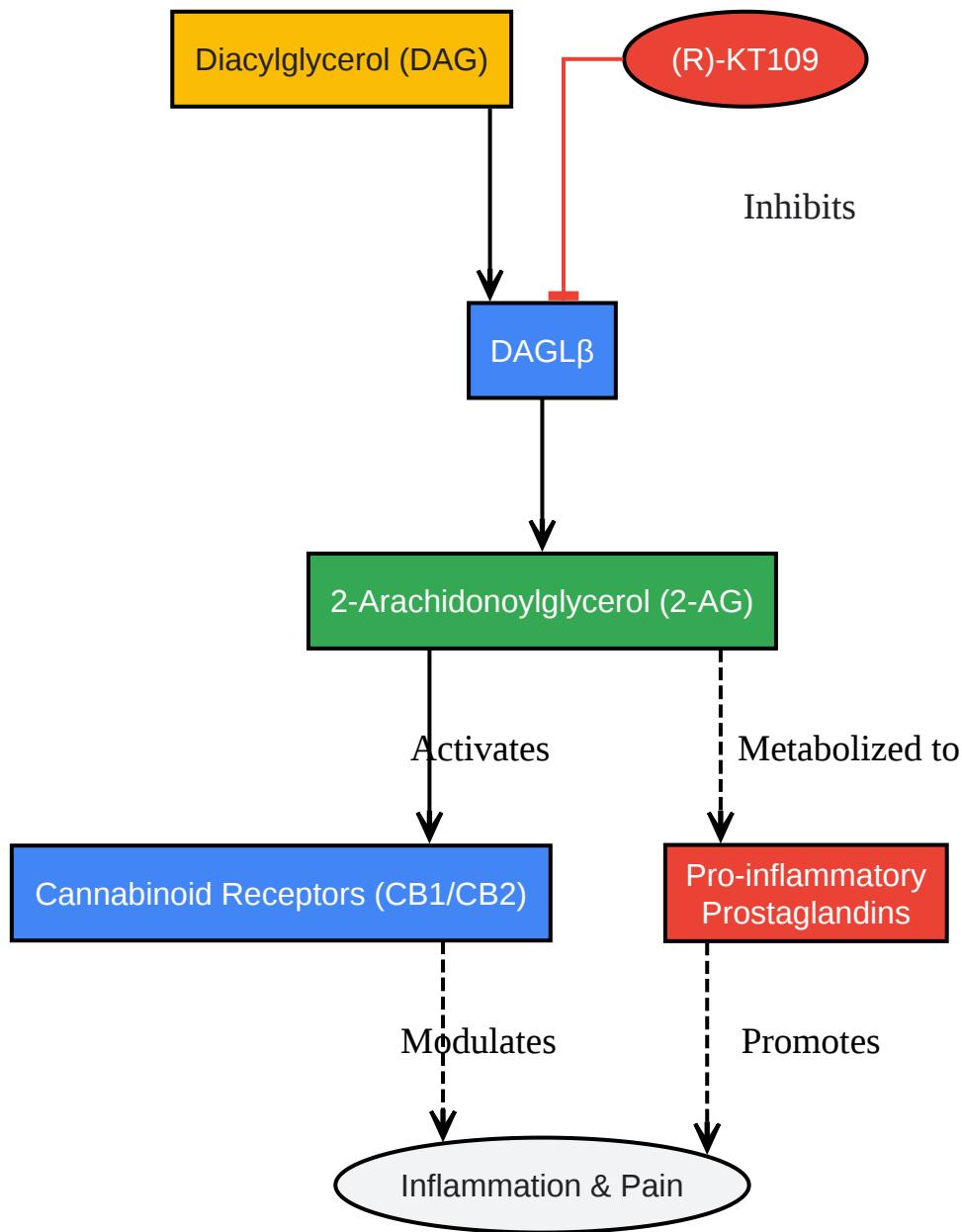
- For cell-based assays, it is recommended to perform serial dilutions of the DMSO stock solution in the appropriate cell culture medium.
- To minimize cytotoxicity, ensure that the final concentration of DMSO in the cell culture medium is less than 0.5%. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Quality Control

- It is recommended to confirm the concentration and purity of the stock solution periodically, especially if stored for an extended period. This can be done using analytical techniques such as HPLC.

Visualizations

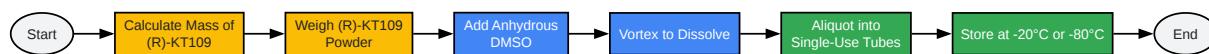
Signaling Pathway of DAGL β Inhibition



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Caption: DAGL β signaling pathway and the inhibitory action of **(R)-KT109**.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **(R)-KT109** stock solution in DMSO.

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